

# tetramisole hydrochloride mode of action

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## Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

Cat. No.: S545048

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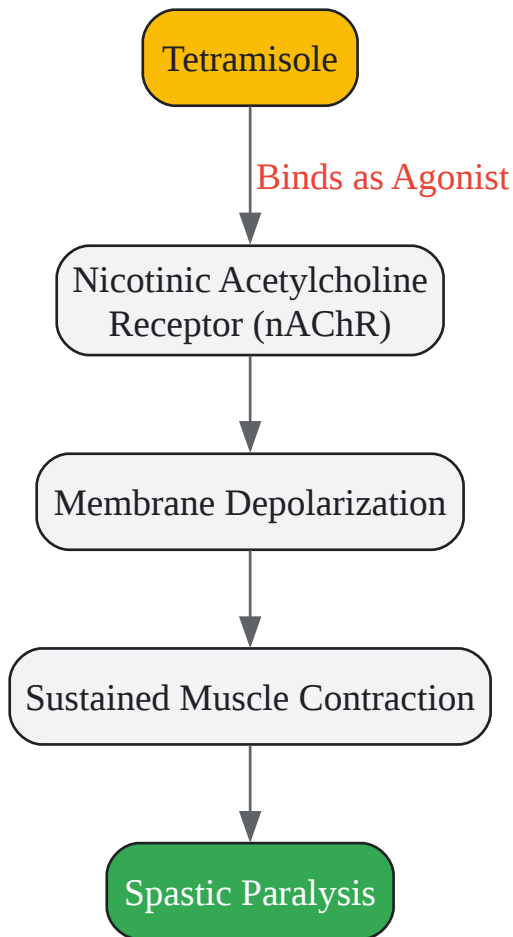
## Experimental Evidence & Protocols

Key historical experiments detail the paralyzing action of tetramisole. The following table summarizes a foundational experimental protocol and its findings.

Experimental Parameter	Details from Literature
Preparation	Live <i>Ascaris lumbricoides</i> and isolated somatic muscle preparations [1].
Drug Application	Tetramisole applied at concentrations of 10 µg/mL and 100 µg/mL [1].

| **Physiological Measurements** | • **Muscle tension** measured for contraction. • **Membrane resting potential** recorded using intracellular microelectrodes [1]. | | **Key Pharmacological Tests** | • **Receptor blockade:** Contraction tested in the presence of curare and piperazine (no blockade observed). • **Depolarization-independent action:** Contraction tested in muscles depolarized with high K<sup>+</sup> solutions [1]. |

The neuromuscular paralysis pathway can be visualized as follows:



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## Additional Mechanisms and Applications

Beyond its primary anthelmintic action, **tetramisole hydrochloride** has other clinically relevant activities.

- **Immunostimulatory Effects:** It can modify and enhance the host's immune response, which is the basis for its use in treating rheumatoid arthritis and as an adjunct therapy in colorectal, head, and neck cancers [2] [3]. The precise mechanism for this effect is not fully known.
- **Alkaline Phosphatase Inhibition:** The drug inhibits alkaline phosphatases from mammalian tissues, such as kidney, liver, and bone [4]. This property makes it a useful tool in biochemical research for selectively inhibiting this enzyme.

## Key Information for Researchers

- **The Active Enantiomer:** Tetramisole is a racemic compound. Its anthelmintic and immunostimulatory activity is almost entirely attributed to the **L-(-)-enantiomer, known as Levamisole** [2] [5].
- **Research Chemical Tool:** Tetramisole and levamisole are used in laboratory settings for their alkaline phosphatase inhibitory properties [4]. Recent analytical research has also developed a novel spectrofluorimetric method for detecting l-tetramisole using the biological dye Felumin [2].

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